

Commercial suppliers and purity of 3-(Piperazin-1-yl)propanenitrile

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Compound of Interest

Compound Name: 3-(Piperazin-1-yl)propanenitrile

Cat. No.: B1348437

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Application Notes and Protocols: 3-(Piperazin-1-yl)propanenitrile

For Researchers, Scientists, and Drug Development Professionals

These application notes provide an overview of the commercial availability and potential applications of **3-(Piperazin-1-yl)propanenitrile**, a versatile intermediate in pharmaceutical and chemical synthesis. The following sections detail commercial suppliers, purity levels, and a representative synthetic protocol.

Commercial Suppliers and Purity

3-(Piperazin-1-yl)propanenitrile is readily available from a variety of commercial suppliers, with purity levels typically suitable for research and development purposes. The table below summarizes a selection of vendors and their offered purities.

Supplier	Stated Purity	CAS Number	Notes
SynHet	>99%	34064-86-3	Offers pharmaceutical grade (USP, BP, Ph. Eur.) and is ISO 9001 certified.[1]
Sigma-Aldrich	97%	34064-86-3	[2]
CP Lab Safety	95%	34064-86-3	
LookChem	97%	34064-86-3	Lists multiple suppliers with this purity level.[3]
BLD Pharm	-	34064-86-3	Storage at 2-8°C recommended.[4]
ChemScene	≥98%	182231-04-5	Note: This is for the related compound 3-Oxo-3-(piperazin-1-yl)propanenitrile.[5]
ChemScene	≥97%	1394042-17-1	Note: This is for the hydrochloride salt of the related compound 3-Oxo-3-(piperazin-1-yl)propanenitrile.[6]

Applications in Synthesis

3-(Piperazin-1-yl)propanenitrile serves as a key building block in the synthesis of more complex molecules, particularly in the development of pharmaceutical agents. Its bifunctional nature, containing both a nucleophilic secondary amine within the piperazine ring and a nitrile group, allows for a variety of chemical transformations. A primary application is its use as an intermediate in the synthesis of molecules like ziprasidone, a serotonin and dopamine receptor antagonist.[7][8]

Experimental Protocols

The following is a representative protocol for a reaction type where **3-(Piperazin-1-yl)propanenitrile** could be utilized as a reactant, based on general synthetic procedures for similar compounds.

General Procedure for the N-Arylation of **3-(Piperazin-1-yl)propanenitrile**

This protocol describes a typical procedure for the reaction of a piperazine-containing compound with a chloro-substituted aromatic or heteroaromatic ring.

Materials:

- **3-(Piperazin-1-yl)propanenitrile**
- 3-Chloro-1,2-benzisothiazole (or other suitable aryl/heteroaryl chloride)
- Ethanol
- Ethyl acetate
- Water
- Sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- To a round-bottom flask, add 3-chloro-1,2-benzisothiazole (1 mmol) and ethanol.
- Add **3-(Piperazin-1-yl)propanenitrile** (1.2 mmol) to the reaction mixture.

- Heat the reaction mixture to 80°C and maintain for 36 hours with stirring.
- After the reaction is complete, concentrate the mixture under reduced pressure using a rotary evaporator.
- Dissolve the resulting residue in ethyl acetate.
- Wash the ethyl acetate layer with water in a separatory funnel.
- Dry the ethyl acetate layer over anhydrous sodium sulfate.
- Filter off the sodium sulfate and concentrate the filtrate under reduced pressure to yield the crude product.
- The crude product can be further purified by crystallization or column chromatography.

Purity Analysis

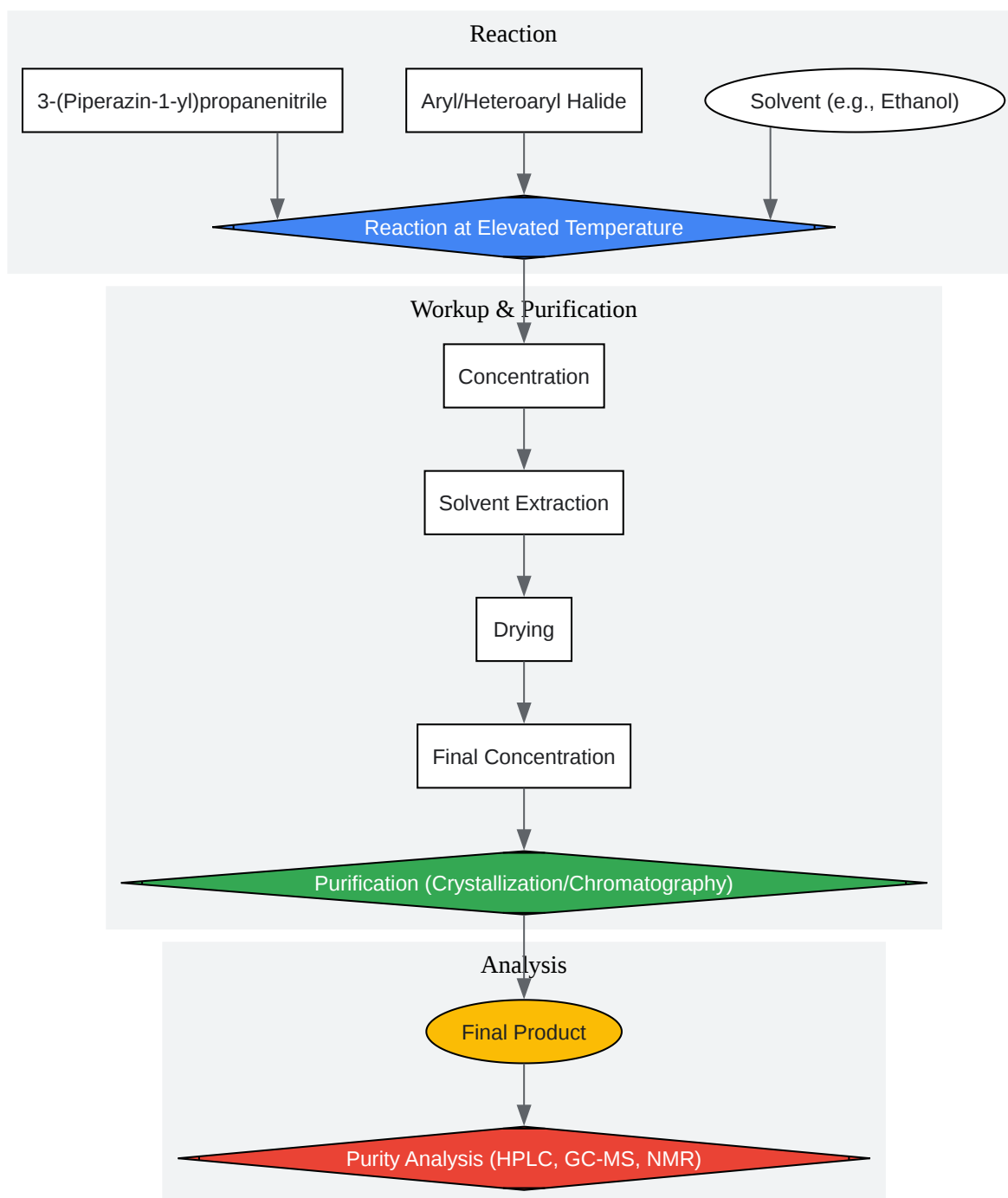
The purity of **3-(Piperazin-1-yl)propanenitrile** can be assessed using a variety of analytical techniques.^[1] Suppliers often provide a certificate of analysis with the product, detailing the methods used for quality control. Common analytical methods include:

- High-Performance Liquid Chromatography (HPLC)
- Gas Chromatography-Mass Spectrometry (GC-MS)
- Liquid Chromatography-Mass Spectrometry (LC-MS)
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C)
- Fourier-Transform Infrared Spectroscopy (FTIR)

A reliable method for the determination of piperazine residues in various samples has been established using ultrahigh-performance liquid chromatography (UHPLC) coupled with a fluorescence detector (FLD) after derivatization.^[9]

Visualization of Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of a derivative of **3-(Piperazin-1-yl)propanenitrile**.



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Caption: Generalized workflow for the synthesis and purification of a **3-(Piperazin-1-yl)propanenitrile** derivative.

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